

# Navigating the Safe Disposal of 2-Nitrobenzyl Bromide: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Nitrobenzyl bromide

Cat. No.: B042877

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **2-Nitrobenzyl bromide**, a compound requiring careful handling due to its hazardous properties. Adherence to these protocols is critical for personnel safety and environmental protection.

## Hazard Profile and Safety Summary

**2-Nitrobenzyl bromide** (CAS No. 3958-60-9) is a chemical intermediate used in various synthetic applications. It is classified as a hazardous substance that causes severe skin burns and eye damage.<sup>[1][2][3]</sup> Due to its corrosive and toxic nature, it is imperative to treat this compound and any contaminated materials as hazardous waste.

### Key Hazards:

- Corrosive: Causes severe skin burns and eye damage.<sup>[1][3]</sup>
- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.<sup>[4]</sup>
- Lachrymator: Substance which increases the flow of tears.<sup>[5]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Nitrobenzyl bromide**.

Property	Value	Source(s)
Physical Properties		
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub>	[2]
Molecular Weight	216.03 g/mol	[2]
Appearance	Solid	[2]
Melting Point	44 - 46 °C	[2]
Flash Point	>110 °C (>230 °F) - closed cup	[2]
Water Solubility	Low water solubility	[1]
Hazard Classifications		
Skin Corrosion/Irritation	Category 1B	[1][3]
Serious Eye Damage	Category 1	[1]
UN Number	UN3261	[6]
Proper Shipping Name	CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S.	[1][6]
Hazard Class	8 (Corrosive)	[6]
Incompatible Materials	Bases, Strong oxidizing agents, Alcohols, Amines	[1]

## Step-by-Step Disposal Protocol

The required procedure for the disposal of **2-Nitrobenzyl bromide** and its contaminated materials is to manage them as hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company.[1][7] Under no circumstances should this chemical be disposed of down the drain.[1][5]

## Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves (e.g., Nitrile).
- Eye Protection: Tightly fitting safety goggles and a face shield.[3]
- Body Protection: A laboratory coat and, if necessary, fire/flammable resistant and impervious clothing.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1]

## Waste Collection and Segregation

- Solid Waste: Collect any surplus, expired, or contaminated **2-Nitrobenzyl bromide** in a designated, clearly labeled hazardous waste container.[7] The container must be robust, chemically resistant, and have a secure, tightly sealed lid.[8][9]
- Solutions: If the compound is in a solvent, collect it in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container and the container material itself.[7]
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads), disposable PPE, and empty containers must be collected as solid hazardous waste.[6][8] Empty containers must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[7]

## Labeling and Storage

Properly label the hazardous waste container with the following information:[7][8]

- The words "Hazardous Waste"
- The full chemical name: "**2-Nitrobenzyl bromide**"
- The associated hazards (e.g., "Corrosive," "Toxic")

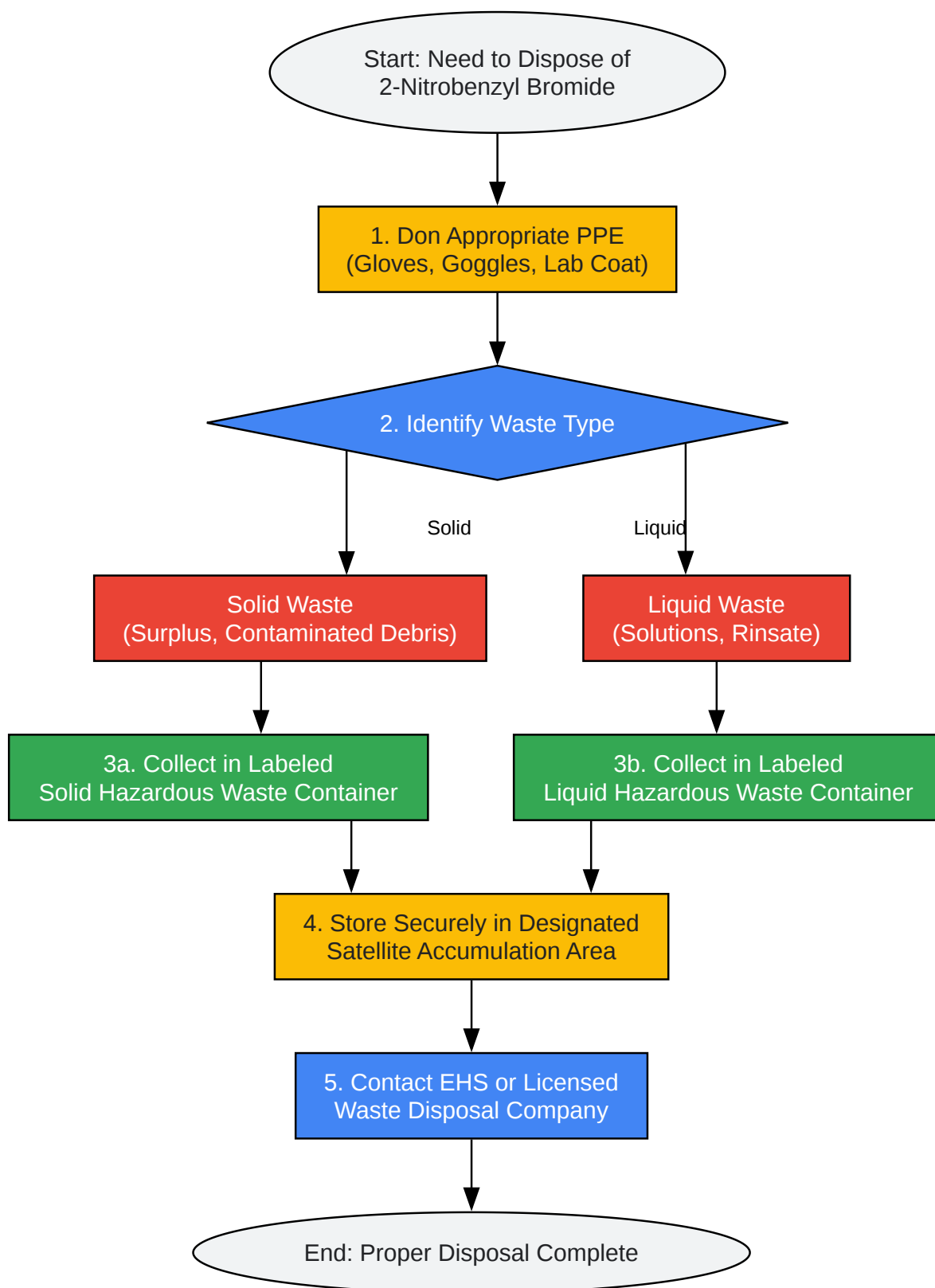
- The date of accumulation

Store the hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area, away from incompatible materials such as bases, strong oxidizing agents, alcohols, and amines.<sup>[1][7][10]</sup> The storage area should have secondary containment to prevent the spread of material in case of a leak.<sup>[11]</sup>

## Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.<sup>[7][8]</sup> Provide the disposal company with the Safety Data Sheet (SDS) for the compound. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[1][5]</sup>

## Disposal Workflow



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Caption: Logical workflow for the proper disposal of **2-Nitrobenzyl bromide**.

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